

# Thiodicarb Effects on Non-Target Organisms: Application Notes and Protocols

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## Compound of Interest

Compound Name: Thiodicarb

Cat. No.: B1682804

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This document provides detailed application notes and protocols for studying the effects of the carbamate insecticide **Thiodicarb** on various non-target organisms. The information is intended to guide researchers in assessing the ecotoxicological impact of this pesticide.

## Mode of Action

**Thiodicarb**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system. AChE is responsible for breaking down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately death in susceptible organisms. [1][2] **Thiodicarb** itself can be metabolized or degraded to methomyl, another potent acetylcholinesterase inhibitor, which is a significant factor in its environmental risk assessment, particularly in aquatic ecosystems.[2]

## Data Presentation: Toxicity of Thiodicarb to Non-Target Organisms

The following tables summarize the quantitative toxicity data for **Thiodicarb** across various non-target organisms. These values are essential for comparative risk assessment.

Table 1: Avian Toxicity of **Thiodicarb**

Species	Endpoint	Value	Test Guideline
Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	2023 mg/kg bw	EPA/OPPTS 850.2100
Anas platyrhynchos (Mallard Duck)	Acute Oral LD50	>2400 mg/kg bw	EPA/OPPTS 850.2100
Colinus virginianus (Bobwhite Quail)	Dietary LC50 (5 days)	>5000 ppm	EPA/OPPTS 850.2200
Anas platyrhynchos (Mallard Duck)	Dietary LC50 (5 days)	>5000 ppm	EPA/OPPTS 850.2200

Table 2: Aquatic Invertebrate Toxicity of **Thiodicarb**

Species	Endpoint	Value (µg/L)	Test Guideline
Daphnia magna (Water Flea)	48-hour EC50 (Immobilization)	15	OECD 202
Daphnia magna (Water Flea)	21-day NOEC (Reproduction)	2.91	OECD 211

Note: In aquatic environments, **Thiodicarb** rapidly degrades to methomyl. The toxicity of methomyl to aquatic organisms is a critical consideration.

Table 3: Fish Toxicity of **Thiodicarb**

Species	Endpoint	Value (mg/L)	Test Guideline
Oncorhynchus mykiss (Rainbow Trout)	96-hour LC50	1.3	OECD 203
Lepomis macrochirus (Bluegill Sunfish)	96-hour LC50	0.88	EPA 850.1075
Pimephales promelas (Fathead Minnow)	NOEC (Early Life- Stage)	0.029	OECD 210

Table 4: Terrestrial Invertebrate Toxicity of **Thiodicarb**

Species	Endpoint	Value	Test Guideline
Apis mellifera (Honey Bee)	Acute Oral LD50	0.13 µ g/bee	OECD 213
Apis mellifera (Honey Bee)	Acute Contact LD50	0.28 µ g/bee	OECD 214
Eisenia fetida (Earthworm)	14-day LC50	>1000 mg/kg soil	OECD 207
Eisenia fetida (Earthworm)	Reproduction NOEC	≥1000 mg/kg soil	OECD 222

Table 5: Terrestrial Plant Toxicity of **Thiodicarb**

Test Type	Endpoint	Value (g a.i./ha)	Test Guideline
Seedling Emergence	ER25	>400	OECD 208
Vegetative Vigour	ER25	>400	OECD 227

## Experimental Protocols

Detailed methodologies for key experiments are provided below, based on standardized international guidelines.

### Avian Acute Oral Toxicity Test (Modified from EPA/OPPTS 850.2100)

Objective: To determine the acute oral toxicity (LD50) of **Thiodicarb** to an avian species.

Test Organism: Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*), approximately 16 weeks old.

Procedure:

- **Acclimation:** Acclimate birds to laboratory conditions for at least 15 days.
- **Dose Preparation:** Prepare a series of geometrically spaced doses of **Thiodicarb** dissolved in a suitable vehicle (e.g., corn oil). A control group receives the vehicle only.
- **Dosing:** Administer a single oral dose to each bird via gavage. Use at least 10 birds per dose group and control.
- **Observation:** Observe the birds for mortality and clinical signs of toxicity at 4 hours, 24 hours, and then daily for 14 days.
- **Data Analysis:** Calculate the LD50 with 95% confidence intervals using probit analysis or another appropriate statistical method.

## Aquatic Invertebrate Acute Immobilization Test (Modified from OECD 202)

**Objective:** To determine the concentration of **Thiodicarb** that causes immobilization in *Daphnia magna* (EC50).

**Test Organism:** *Daphnia magna*, less than 24 hours old.

**Procedure:**

- **Test Solutions:** Prepare a series of at least five concentrations of **Thiodicarb** in a suitable culture medium. Include a control group with no test substance.
- **Exposure:** Introduce at least 20 daphnids, divided into four replicates of five, into each test concentration and control.
- **Incubation:** Incubate the test vessels at  $20 \pm 1^\circ\text{C}$  with a 16-hour light/8-hour dark photoperiod.
- **Observation:** Record the number of immobilized daphnids in each replicate at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.

- Data Analysis: Calculate the 48-hour EC50 value with 95% confidence intervals.

## Fish Acute Toxicity Test (Modified from OECD 203)

Objective: To determine the acute lethal toxicity (LC50) of **Thiodicarb** to a freshwater fish species.

Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or Bluegill sunfish (*Lepomis macrochirus*).

Procedure:

- Test System: A semi-static or flow-through system is recommended.
- Test Concentrations: Prepare a geometric series of at least five concentrations of **Thiodicarb** and a control.
- Exposure: Introduce a group of at least seven fish into each test concentration and control.
- Duration: The test duration is 96 hours.
- Observation: Record mortality and any sublethal effects at 24, 48, 72, and 96 hours.
- Data Analysis: Calculate the 96-hour LC50 and its 95% confidence limits.

## Honey Bee Acute Oral Toxicity Test (Modified from OECD 213)

Objective: To determine the acute oral toxicity (LD50) of **Thiodicarb** to adult honey bees.

Test Organism: Young adult worker honey bees (*Apis mellifera*).

Procedure:

- Dose Preparation: Prepare a series of at least five doses of **Thiodicarb** in a sucrose solution (e.g., 50% w/v). A control group receives the sucrose solution only.

- Exposure: Individually or in groups, provide a known volume of the dosed sucrose solution to the bees.
- Incubation: Maintain the bees in cages at a controlled temperature and humidity.
- Observation: Record mortality at 4, 24, and 48 hours. The observation period may be extended to 72 or 96 hours if mortality increases significantly between 24 and 48 hours.
- Data Analysis: Calculate the LD50 in µg of active substance per bee at each observation time.

## Earthworm Acute Toxicity Test (Modified from OECD 207)

Objective: To assess the acute toxicity of **Thiodicarb** to the earthworm *Eisenia fetida*.

Test Organism: Adult *Eisenia fetida* with a clitellum.

Procedure:

- Test Substrate: Use a standardized artificial soil.
- Application: Mix **Thiodicarb** into the soil at a range of concentrations. Include a control with untreated soil.
- Exposure: Introduce 10 worms into each test vessel containing the treated soil. Use four replicates per concentration.
- Incubation: Maintain the test vessels at  $20 \pm 2^\circ\text{C}$  with continuous light for 14 days.
- Assessment: Assess mortality at day 7 and day 14.
- Data Analysis: Calculate the 14-day LC50 with 95% confidence limits.

## Terrestrial Plant Test: Seedling Emergence (Modified from OECD 208)

Objective: To evaluate the effects of **Thiodicarb** on the emergence and early growth of terrestrial plants.

Test Species: A selection of monocotyledonous and dicotyledonous species.

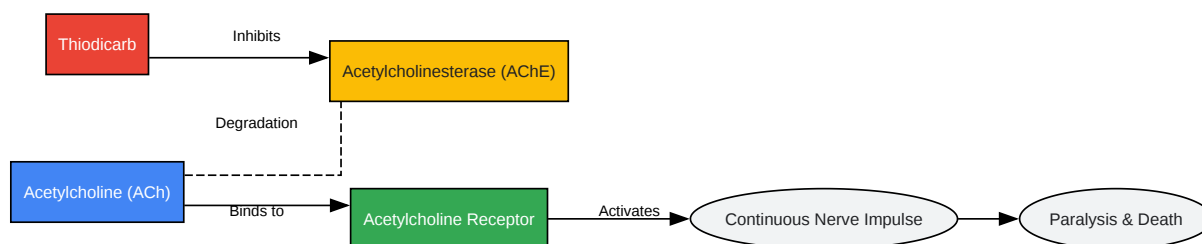
Procedure:

- Application: Apply **Thiodicarb** to the soil surface or incorporate it into the soil at a range of rates.
- Sowing: Sow seeds of the selected plant species in the treated and control soils.
- Growth Conditions: Maintain the pots in a controlled environment (growth chamber or greenhouse).
- Assessment: After a set period (typically 14-21 days after 50% emergence in the control group), assess seedling emergence, mortality, and shoot biomass (fresh or dry weight).
- Data Analysis: Determine the rate causing x% effect (ERx) for each endpoint.

## Signaling Pathways and Experimental Workflows

### Signaling Pathways

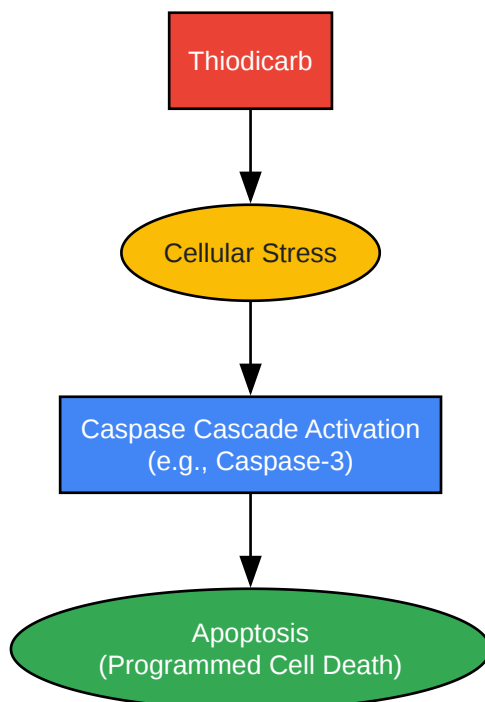
**Thiodicarb**'s primary toxic action is through the inhibition of acetylcholinesterase. However, sublethal exposure can trigger other cellular stress responses, including apoptosis (programmed cell death) and autophagy (cellular self-degradation).



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### Acetylcholinesterase inhibition by **Thiodicarb**.

Sublethal exposure to **Thiodicarb** can also induce cellular stress, leading to apoptosis.

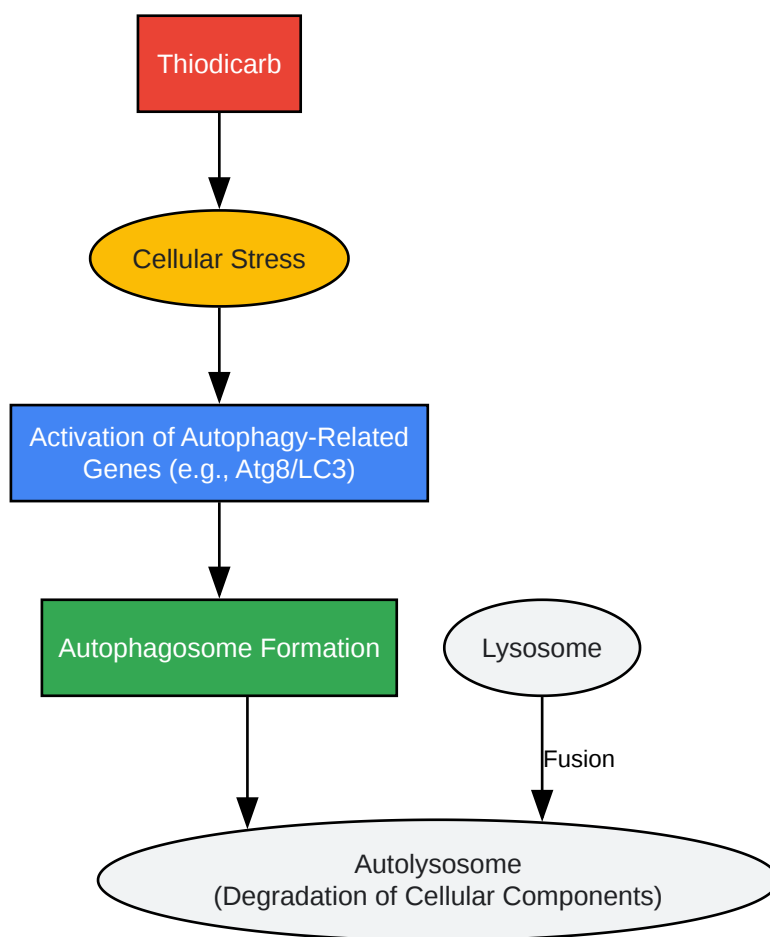


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### **Thiodicarb**-induced apoptotic pathway.

Autophagy is another cellular response to stress induced by pesticides like **Thiodicarb**.



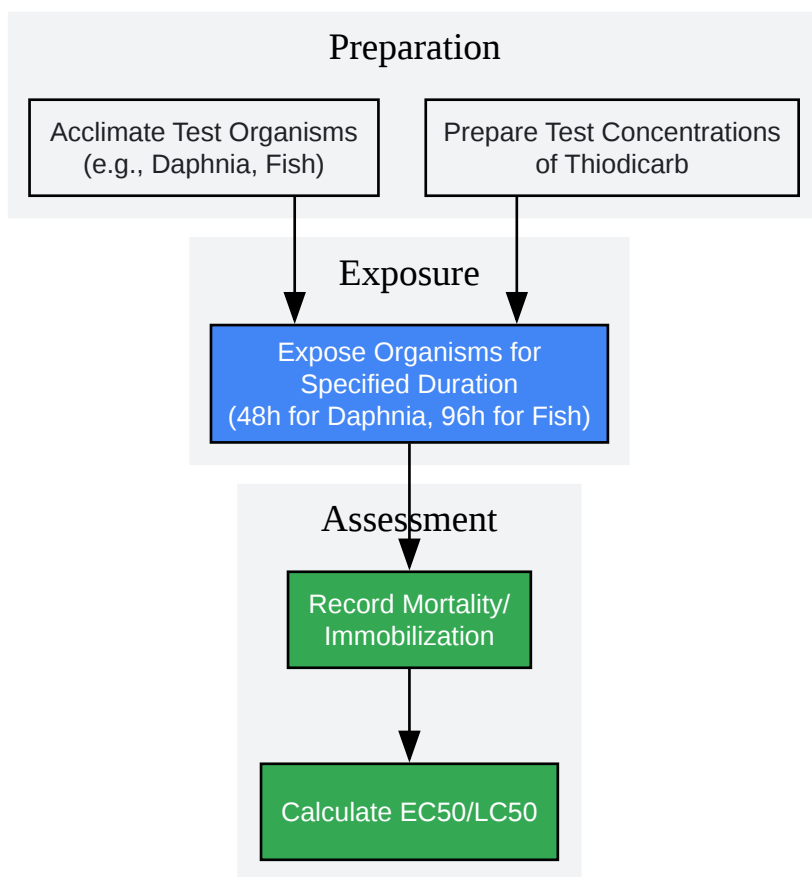


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**Thiodicarb**-induced autophagy pathway.

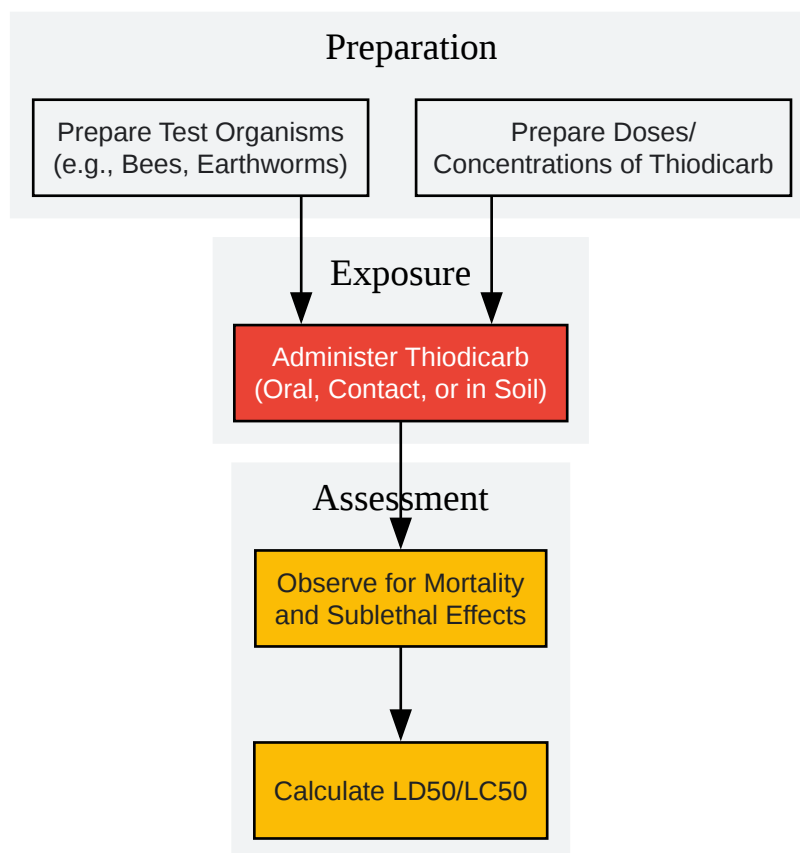
## Experimental Workflows

The following diagrams illustrate the general workflows for conducting acute toxicity tests on different non-target organisms.



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Workflow for aquatic toxicity testing.



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Workflow for terrestrial toxicity testing.

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## References

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